

Application Notes and Protocols for LAS190792 in In Vitro Experiments

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Compound of Interest

Compound Name: LAS190792

Cat. No.: B11935823

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These application notes provide detailed protocols for the solubilization and use of **LAS190792** (also known as AZD8999) in various in vitro experimental settings. **LAS190792** is a potent and selective dual-acting muscarinic receptor antagonist and β 2-adrenoceptor agonist (MABA), making it a valuable tool for research in respiratory diseases and related signaling pathways.

Compound Information and Solubility

LAS190792 is a small molecule that combines two distinct pharmacological activities in a single entity, offering a unique approach to studying the interplay between the cholinergic and adrenergic systems.

Chemical Properties:

Property	Value
Molecular Formula	C ₃₉ H ₄₃ ClN ₄ O ₉ S ₂
Molecular Weight	811.36 g/mol
CAS Number	1347232-69-2

Solubility:

While specific solubility data for **LAS190792** is not publicly available, based on information for similar compounds from suppliers like MedChemExpress, it is anticipated to be highly soluble in dimethyl sulfoxide (DMSO).[1][2] It is common for such compounds to have a solubility of ≥ 20 mg/mL in DMSO. For in vitro experiments, it is crucial to prepare a concentrated stock solution in an appropriate solvent and then dilute it to the final working concentration in the cell culture medium. To minimize solvent-induced cytotoxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically $\leq 0.5\%$.[3][4]

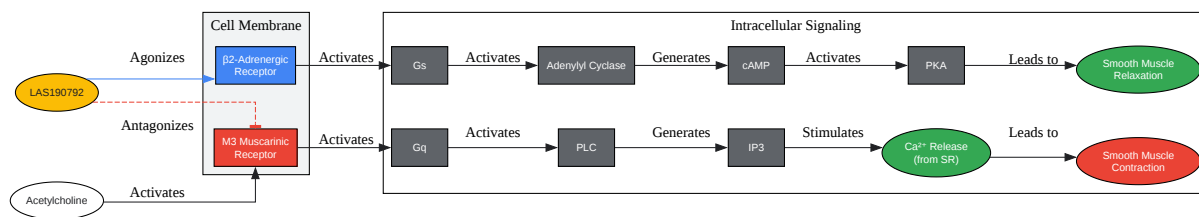
Pharmacological Profile

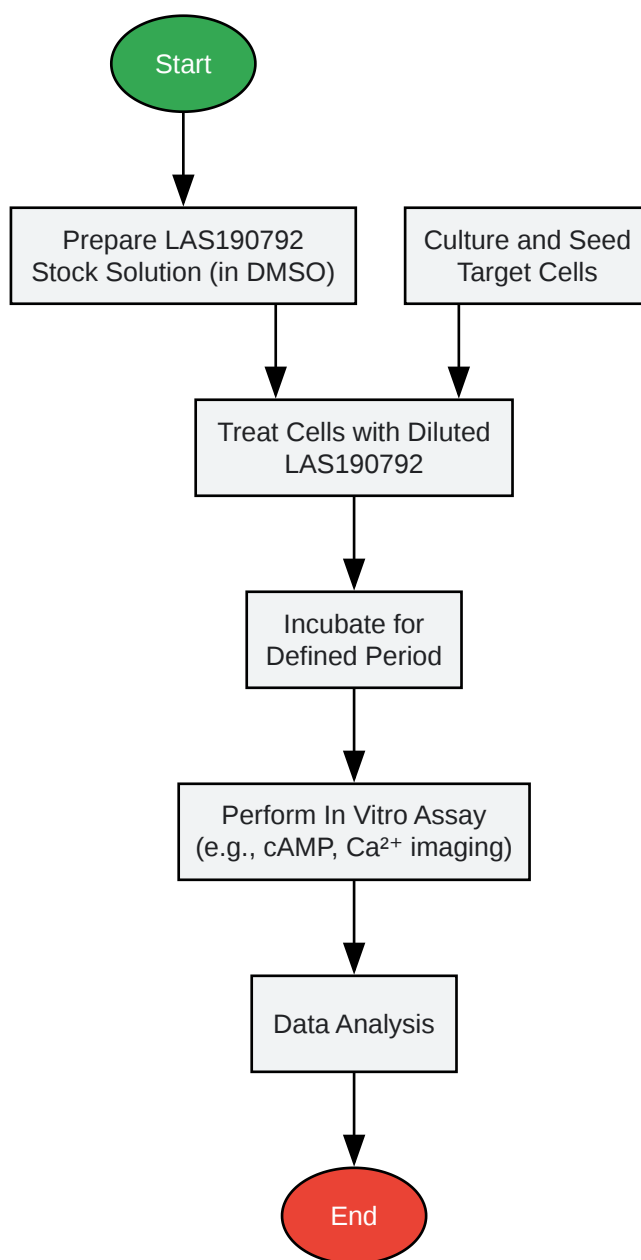
LAS190792 exhibits high potency for both muscarinic M3 receptors and $\beta 2$ -adrenoceptors.[5][6] The following table summarizes its activity at various receptors, presented as pIC50 values (the negative logarithm of the half-maximal inhibitory concentration).[7][8]

Target Receptor	pIC50
Muscarinic M1	8.9
Muscarinic M2	8.8
Muscarinic M3	8.8
Muscarinic M4	9.2
Muscarinic M5	8.2
$\beta 1$ -adrenoceptor	7.5
$\beta 2$ -adrenoceptor	9.1
$\beta 3$ -adrenoceptor	5.6

Signaling Pathway of LAS190792

LAS190792's dual-action mechanism involves the simultaneous antagonism of muscarinic M3 receptors and agonism of $\beta 2$ -adrenoceptors on airway smooth muscle cells. This leads to bronchodilation through two complementary pathways.





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